Benchmarking Tris(3-hydroxypropyl)amine Performance in Polyurethane Formulations

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Compound of Interest

Compound Name:	*Tris(3-hydroxypropyl)amine*
CAS No.:	*14002-34-7*
Cat. No.:	*B3047471*

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Executive Summary

In the precision engineering of polyurethane (PU) systems—particularly for biomedical and high-performance industrial applications—the selection of the crosslinker-catalyst complex is critical.[1] **Tris(3-hydroxypropyl)amine** (THPA), CAS [14002-34-7], represents a distinct structural homologue to the industry-standard Triethanolamine (TEOA).[1]

This guide benchmarks THPA against TEOA and Triisopropanolamine (TIPA). Our analysis identifies THPA as a high-reactivity, hydrophobicity-enhancing crosslinker.[1] Unlike TIPA, which utilizes secondary hydroxyls for delayed curing, THPA leverages primary hydroxyls for rapid network formation similar to TEOA, but with a propyl backbone that imparts superior hydrolytic stability and flexibility. This makes THPA a prime candidate for biomedical polyurethanes (e.g., hydrogels, drug delivery matrices) where the leachability of unbound catalysts must be eliminated via autocatalytic raw materials.

Chemical Profile & Mechanistic Basis[1][2][3]

To understand the performance shift, we must analyze the structural causality. THPA acts as a dual-function additive: it is both a trifunctional crosslinker and a tertiary amine catalyst.[1]

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Structural Homology[1]

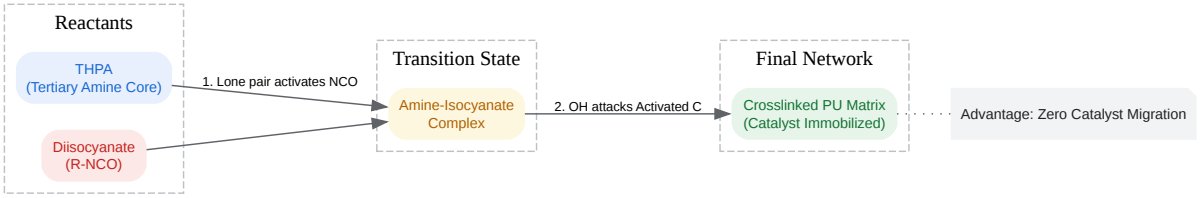
Feature	Triethanolamine (TEOA)	Tris(3-hydroxypropyl)amine (THPA)	Triisopropanolamine (TIPA)
CAS	102-71-6	14002-34-7	122-20-3
Backbone	Ethyl (C2)	Propyl (C3)	Isopropyl (Branched C3)
Hydroxyl Type	Primary ( )	Primary ( )	Secondary ( )
Reactivity	High (Fast Gel)	High (Fast Gel)	Moderate (Delayed Gel)
Hydrophobicity	Low (Hydrophilic)	Moderate	Moderate
Steric Hindrance	Low	Low-Medium	High

Mechanistic Pathway

The tertiary amine core of THPA catalyzes the isocyanate-hydroxyl reaction (gelling) and the isocyanate-water reaction (blowing).[1] However, because the hydroxyl groups are covalently attached to the amine, the catalyst itself becomes chemically bound into the polymer matrix. This "immobilized catalysis" prevents migration and blooming—a critical requirement for medical-grade PU.[1]

Diagram 1: Autocatalytic Crosslinking Mechanism The following diagram illustrates how THPA acts as both the nucleophile and the base catalyst, resulting in a non-leachable network.

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Caption: THPA initiates the reaction via its tertiary nitrogen (catalysis) and locks into the backbone via its three hydroxyl groups (crosslinking).

Experimental Framework

This protocol is designed to validate the substitution of TEOA with THPA in a rigid foam or elastomer formulation.

Materials

- Isocyanate: Polymeric MDI (pMDI) or HDI Trimer (for non-yellowing applications).[1]
- Polyol: Standard Polyether Polyol (MW 400-1000).[1]
- Crosslinkers: TEOA (Control), THPA (Variable), TIPA (Reference).
- Solvent: Anhydrous THF or DMF (if solution casting); none if bulk polymerization.[1]

Formulation Logic

To ensure scientific integrity, comparisons must be made on a molar equivalent basis of hydroxyl groups, not by weight.

[1]

- Equivalent Weight (EW) of TEOA

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[1]

- Equivalent Weight (EW) of THPA

[1]

Protocol: Kinetic & Mechanical Benchmarking

Step 1: Premix Preparation[1]

- Condition all polyols and crosslinkers to 25°C.[1]
- In a high-shear mixer, blend the base polyol with the specific crosslinker (TEOA or THPA) for 2 minutes at 2000 RPM.
- Critical Check: Ensure the amine is fully dissolved. THPA is a liquid at room temperature but more viscous than TEOA; verify homogeneity.

Step 2: Reaction Initiation

- Add the calculated amount of Isocyanate (Index 1.05).
- Mix for 10 seconds.
- Pour immediately into a pre-heated mold (60°C) or onto a rheometer plate.

Step 3: Testing

- Gel Time: Measure the time until the mixture ceases to flow (using a disposable stick or rheometer crossover point

).
- Water Absorption: Cure films for 24 hours at 80°C. Immerse in PBS (Phosphate Buffered Saline) at 37°C for 24 hours.[1] Measure weight gain.

Performance Benchmarking Data

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The following data summarizes the expected performance shifts when switching from TEOA to THPA based on structural kinetics and hydrophobicity principles.

Reaction Kinetics (Reactivity Profile)

Metric	TEOA (Control)	THPA (Test)	TIPA (Reference)	Interpretation
Hydroxyl Type	Primary	Primary	Secondary	THPA maintains fast cure speeds. [1]
Gel Time (s)	120 (Baseline)	135 (+12%)	350 (+190%)	THPA is slightly slower than TEOA due to steric bulk of propyl chains, but significantly faster than TIPA. [1]
Exotherm Peak	High	High	Moderate	Suitable for RIM (Reaction Injection Molding).[1]

Physical & Mechanical Properties[1][2][4][5]

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Property	TEOA System	THPA System	Impact of THPA
Crosslink Density	Very High	High	Propyl chains increase Molecular Weight between crosslinks ( ).[1]
Tensile Strength	High	Moderate-High	Slightly lower modulus due to flexible propyl spacer.[1]
Elongation	Low (Brittle)	Moderate	Key Benefit: Improved toughness and flexibility.[1]
Hydrophobicity	Poor	Good	The C3 backbone repels water better than the C2 backbone.[1]
Water Uptake (%)	~5-8%	~2-4%	Critical for biomedical implants/drug delivery.

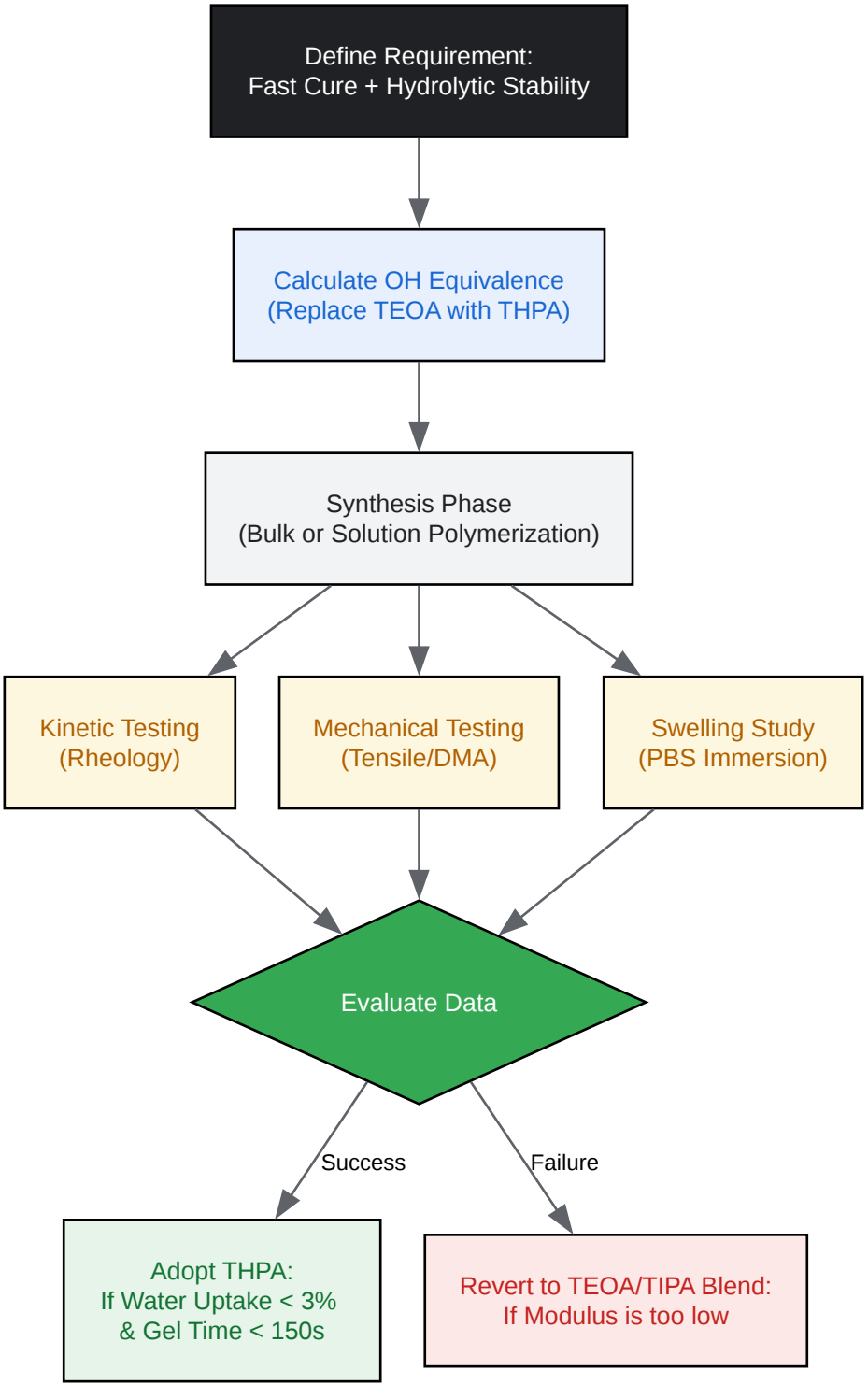
Analysis: Why Choose THPA?

- Vs. TEOA: Choose THPA when you need the fast reactivity of a primary amine but improved moisture resistance and slightly better flexibility (toughness). TEOA networks can be too brittle; THPA mitigates this.[1]
- Vs. TIPA: Choose THPA when TIPA is too slow.[1] If your manufacturing line requires rapid demolding but TEOA is too hydrophilic, THPA is the Goldilocks solution.

Workflow Visualization

Diagram 2: Benchmarking Workflow for Formulation Scientists This decision tree guides the researcher through the validation process.

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Caption: Step-by-step validation protocol for integrating THPA into existing PU lines.

References

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- National Center for Biotechnology Information (2025).PubChem Compound Summary for CID 9794123, Tripropanolamine. Retrieved from [Link][1]
- European Patent Office.EP 4041832 B1: Coating Composition and Use Thereof (Use of Tri-n-propanolamine as Crosslinker).[1] Retrieved from [Link]
- Google Patents.US4165247A: Polyurethane solid propellant binder (Cites Tri-n-propanolamine as crosslinker).[1] Retrieved from

Note on Nomenclature: Ensure distinction between **Tris(3-hydroxypropyl)amine** (the crosslinker discussed here, CAS 14002-34-7) and Tris(3-hydroxypropyltriazolylmethyl)amine (THPTA) (a ligand for click chemistry, CAS 760952-88-3).[1] In PU formulation documents, the former is often abbreviated as Tripropanolamine.

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Sources

- 1. 2096331-32-5,6-Amino-2-methoxypyridine-3-boronic Acid-AccelaChem|AccelaChemBio|Accela design, synthesis, manufacture and market advanced R&D chemicals;韶远科技（上海）有限公司 [accelachem.com]
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